

In-Depth Technical Guide to Pentachlorobenzonitrile (PenCB)

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Compound of Interest

Compound Name: PenCB

Cat. No.: B1678578

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and known biological context of Pentachlorobenzonitrile (**PenCB**), a compound of interest in various research and development sectors.

Chemical Identity and Properties

Pentachlorobenzonitrile, commonly abbreviated as **PenCB**, is a chlorinated aromatic nitrile. Its unique chemical structure contributes to its notable stability and reactivity profile.

CAS Number: 20925-85-3[1]

Synonyms: **PenCB**, Pentachlorocyanobenzene, Perchlorobenzonitrile.[2]

Physicochemical Properties

A summary of the key physicochemical properties of **PenCB** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ Cl ₅ N	[2]
Molecular Weight	275.35 g/mol	[3]
Appearance	Light yellow to yellow solid	[3]
Melting Point	215-219 °C	[4]
Boiling Point	331.7 °C at 760 mmHg	[5]
Density	1.76 g/cm ³	[5]
LogP (Octanol-Water Partition Coefficient)	4.82528	[6]
Solubility	Soluble in Chloroform	[6]

Spectroscopic Data

Mass Spectrometry: Gas Chromatography-Mass Spectrometry (GC-MS) data for Pentachlorobenzonitrile is available through the NIST Mass Spectrometry Data Center.[7] The mass spectrum provides crucial information for the identification and quantification of the compound.

Experimental Protocols

Synthesis of Pentachlorobenzonitrile

A common method for the production of Pentachlorobenzonitrile involves the gas-phase chlorination of benzonitrile. This process is typically carried out in a fluidized bed reactor followed by a fixed-bed reactor.

Materials:

- Benzonitrile
- Chlorine gas
- Nitrogen gas

- Activated charcoal catalyst

Procedure:

- Benzonitrile is vaporized and carried by a nitrogen stream into a fluidized-bed reactor containing an activated charcoal catalyst.
- Chlorine gas is introduced into the reactor.
- The reaction is typically maintained at a temperature of 180-220 °C and a pressure of 0.01-0.10 MPa.
- The gaseous mixture from the fluidized-bed reactor is then passed through a fixed-bed reactor containing the same catalyst and additional chlorine to ensure complete reaction.
- The resulting gas stream, containing Pentachlorobenzonitrile, is cooled and the product is collected through condensation and subsequent drying.

This method has been reported to achieve yields of 80-95% with a product purity of 98%.

Biological Activity and Signaling Pathways

Currently, there is a notable absence of detailed public information regarding the specific biological signaling pathways directly modulated by Pentachlorobenzonitrile. Its primary documented application is as a pesticide and as an intermediate in the synthesis of other pesticides.[3][8] This suggests that its mechanism of action is likely related to the disruption of essential biological processes in target pest organisms.

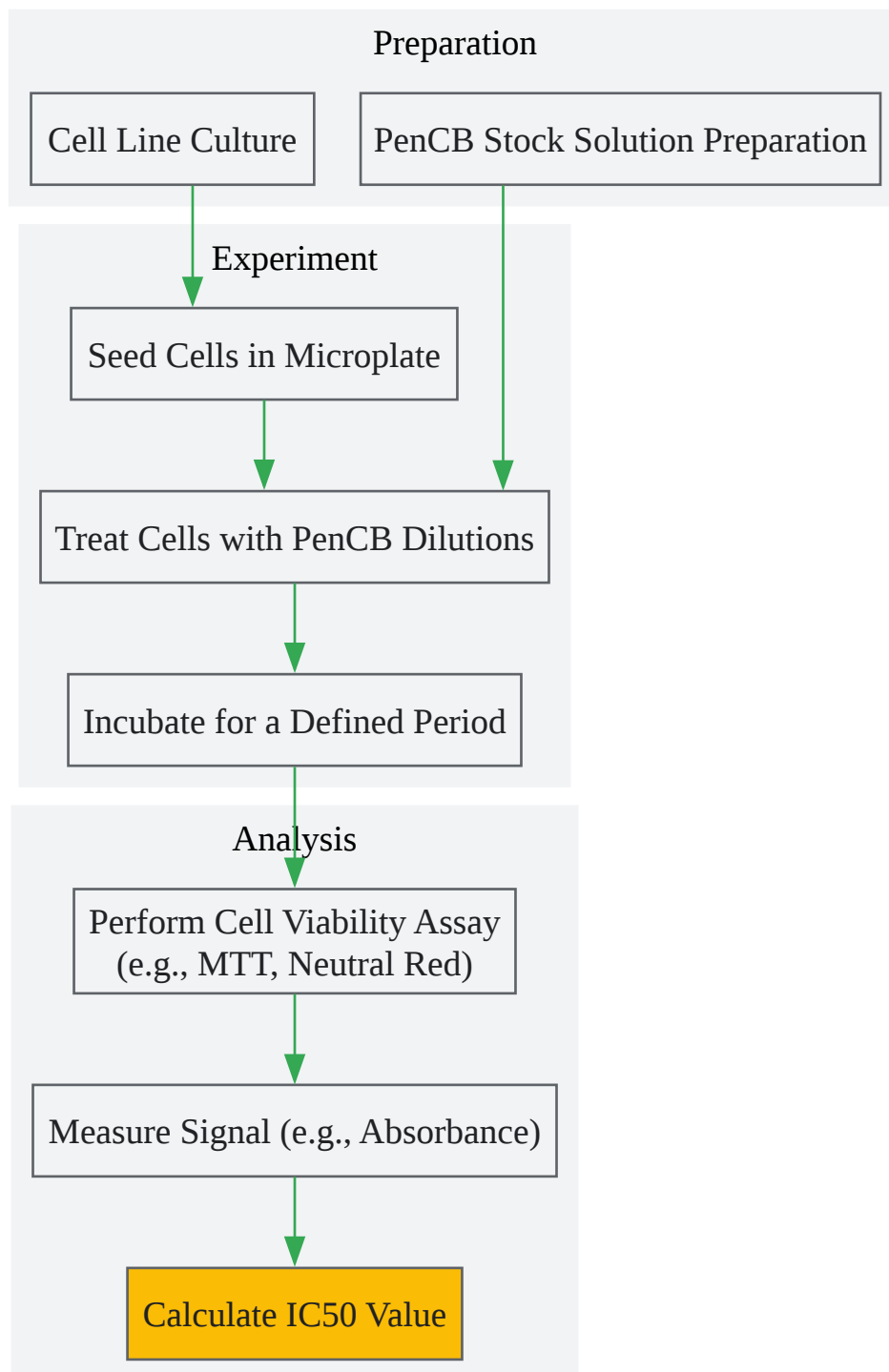
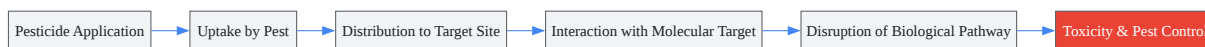
The toxicological properties of structurally related compounds, such as pentachloronitrobenzene (PCNB), have been studied more extensively. PCNB is known to cause liver damage in chronic exposure studies with animals.[5] While **PenCB** is a byproduct of the thermal decomposition of PCNB, it is crucial to note that their toxicological profiles may differ.[9]

Further research is required to elucidate the specific molecular targets and signaling cascades affected by **PenCB**. High-throughput screening, enzyme inhibition assays, and receptor binding

studies would be valuable in identifying its mechanism of action and potential therapeutic or toxicological relevance.

Logical Relationship of Pesticidal Action

The following diagram illustrates a generalized logical workflow for understanding the pesticidal action of a compound like **PenCB**, from application to the eventual biological effect.



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